

# An In-depth Technical Guide to N'-butanoyl-2-methylbenzohydrazide

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## Compound of Interest

Compound Name: *N'*-butanoyl-2-methylbenzohydrazide

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## Abstract:

This technical guide provides a comprehensive overview of the molecular structure, properties, and projected synthesis and characterization of **N'-butanoyl-2-methylbenzohydrazide**. While specific experimental data for this compound is limited in publicly accessible literature, this document compiles available physicochemical properties and presents detailed, generalized experimental protocols for its synthesis and characterization based on established methods for analogous benzohydrazide derivatives. Furthermore, this guide discusses the potential for biological activity by examining the known properties of the broader class of benzohydrazide compounds, offering a framework for future research and development.

## Molecular Structure and Properties

**N'-butanoyl-2-methylbenzohydrazide** is a chemical compound with the molecular formula  $C_{12}H_{16}N_2O_2$ . It belongs to the class of benzohydrazide derivatives, which are characterized by a hydrazide moiety attached to a benzoyl group. The structure features a 2-methylbenzoyl group and a butanoyl group attached to the two nitrogen atoms of the hydrazine linker.

## Physicochemical Data

The known physicochemical properties of **N'-butanoyl-2-methylbenzohydrazide** are summarized in the table below. This data is essential for its handling, formulation, and analysis.

Property	Value	Reference(s)
IUPAC Name	N'-butanoyl-2-methylbenzohydrazide	
Synonyms	N'-Butyryl-2-methylbenzohydrazide	[1]
CAS Number	5328-51-8	[1]
Molecular Formula	C <sub>12</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	220.27 g/mol	[1]
Density	1.093 g/cm <sup>3</sup>	[1]
Boiling Point	449.4 °C at 760 mmHg	[1]
Flash Point	187 °C	[1]
Refractive Index	1.529	[1]
Vapor Pressure	2.88E-08 mmHg at 25°C	[1]

## Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **N'-butanoyl-2-methylbenzohydrazide** is not readily available in the reviewed literature, a plausible synthetic route can be derived from general methods for the synthesis of N'-acyl-benzohydrazides.

### Proposed Synthesis Protocol

The synthesis of **N'-butanoyl-2-methylbenzohydrazide** can be conceptually approached via a two-step process starting from 2-methylbenzoic acid. The first step involves the formation of 2-methylbenzohydrazide, which is then acylated with butanoyl chloride.

Step 1: Synthesis of 2-methylbenzohydrazide

A common method for synthesizing benzohydrazides is the reaction of the corresponding methyl ester with hydrazine hydrate.

- Materials: Methyl 2-methylbenzoate, Hydrazine hydrate, Ethanol.
- Procedure:
  - A mixture of methyl 2-methylbenzoate (1 equivalent) and hydrazine hydrate (1.2 equivalents) in ethanol is refluxed for 4-6 hours.
  - The progress of the reaction is monitored by Thin Layer Chromatography (TLC).
  - After completion, the reaction mixture is cooled to room temperature, and the resulting precipitate is filtered.
  - The solid is washed with cold ethanol and dried under vacuum to yield 2-methylbenzohydrazide.

#### Step 2: Synthesis of **N'-butanoyl-2-methylbenzohydrazide**

The final product is obtained by the acylation of 2-methylbenzohydrazide.

- Materials: 2-methylbenzohydrazide, Butanoyl chloride, Pyridine, Dichloromethane (DCM).
- Procedure:
  - 2-methylbenzohydrazide (1 equivalent) is dissolved in anhydrous DCM, and pyridine (1.1 equivalents) is added as a base.
  - The mixture is cooled to 0 °C in an ice bath.
  - Butanoyl chloride (1.05 equivalents) is added dropwise to the stirred solution.
  - The reaction is allowed to warm to room temperature and stirred for 12-16 hours.
  - The reaction is monitored by TLC.

- Upon completion, the reaction mixture is washed sequentially with dilute HCl, saturated NaHCO<sub>3</sub> solution, and brine.
- The organic layer is dried over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel or by recrystallization to afford **N'-butanoyl-2-methylbenzohydrazide**.



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A generalized workflow for the synthesis of **N'-butanoyl-2-methylbenzohydrazide**.

## Characterization

The synthesized **N'-butanoyl-2-methylbenzohydrazide** would be characterized using standard spectroscopic techniques to confirm its structure.

- Fourier-Transform Infrared (FTIR) Spectroscopy: Expected to show characteristic absorption bands for N-H stretching (around 3200-3400 cm<sup>-1</sup>), C=O stretching of the amide and hydrazide groups (around 1640-1680 cm<sup>-1</sup>), and aromatic C-H stretching.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: Would show distinct signals for the aromatic protons of the 2-methylphenyl group, the methyl protons, the protons of the butanoyl group (triplet, sextet, triplet), and the N-H protons (broad singlets).
  - <sup>13</sup>C NMR: Would display resonances for the carbonyl carbons, the aromatic carbons, and the aliphatic carbons of the butanoyl and methyl groups.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak (or a protonated molecular ion peak in ESI-MS) corresponding to the molecular weight of the compound (220.27 g/mol).

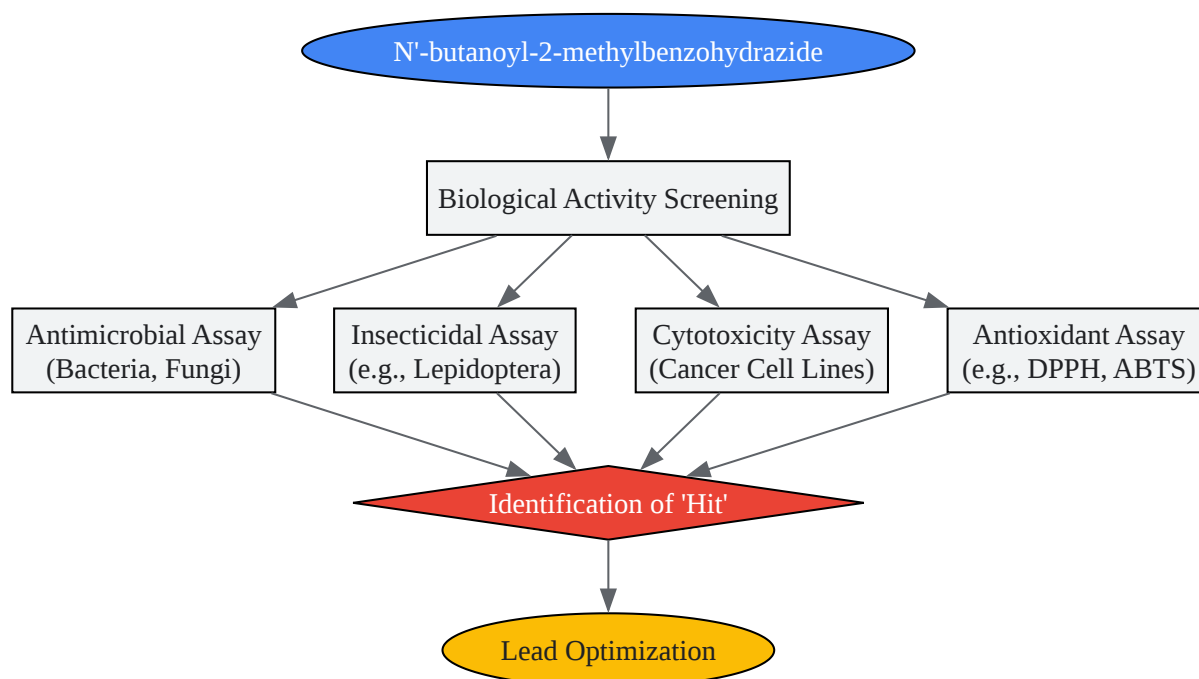
## Biological Activity and Potential Applications

There is no specific information in the reviewed scientific literature regarding the biological activity, mechanism of action, or signaling pathways associated with **N'-butanoyl-2-methylbenzohydrazide**. However, the broader class of benzohydrazide and N'-acylhydrazone derivatives has been reported to exhibit a wide range of biological activities, suggesting potential avenues for investigation for the target compound.

### Reported Activities of Benzohydrazide Derivatives

- **Antimicrobial and Antifungal Activity:** Many benzohydrazide derivatives have been synthesized and evaluated for their activity against various bacterial and fungal strains.<sup>[2]</sup><sup>[3]</sup> Some have shown promising results, comparable to standard antibiotics.<sup>[3]</sup>
- **Insecticidal Activity:** Certain diacylhydrazine derivatives, which share a similar structural motif, are known to act as insect growth regulators.<sup>[4]</sup>
- **Anticancer Activity:** Some substituted benzohydrazides have been investigated for their cytotoxic effects against various cancer cell lines.<sup>[2]</sup>
- **Antioxidant and Anti-inflammatory Activity:** The hydrazide-hydrazone scaffold has been explored for its potential antioxidant and anti-inflammatory properties.<sup>[5]</sup>

Given these precedents, **N'-butanoyl-2-methylbenzohydrazide** could be a candidate for screening in these and other biological assays.



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A logical workflow for the initial biological screening of **N'-butanoyl-2-methylbenzohydrazide**.

## Conclusion

**N'-butanoyl-2-methylbenzohydrazide** is a molecule with a well-defined structure and predictable physicochemical properties. While specific experimental data on its synthesis and biological activity are currently lacking in the scientific literature, this guide provides a robust framework for its preparation and characterization based on established chemical principles. The diverse biological activities reported for the broader class of benzohydrazide derivatives suggest that **N'-butanoyl-2-methylbenzohydrazide** may hold potential as a lead compound in drug discovery and development. Further experimental investigation is warranted to elucidate its synthetic accessibility and to explore its potential therapeutic or agrochemical applications. This technical guide serves as a foundational resource for researchers and scientists interested in pursuing studies on this and related compounds.

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